

# A Technical Guide to the Solubility of Hydrogen in Dibenzyltoluene

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## Compound of Interest

Compound Name: 2,3-Dibenzyltoluene

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This technical guide provides a comprehensive overview of the solubility of hydrogen in dibenzyltoluene, a prominent Liquid Organic Hydrogen Carrier (LOHC). While this document focuses on the isomeric mixture of dibenzyltoluene, commercially known as Marlotherm SH, the principles and methodologies described are fundamental for understanding the specific behavior of isomers like **2,3-dibenzyltoluene**. The information presented is curated for professionals in research and development who require a deep understanding of hydrogen storage and interaction with organic carriers.

## Data Summary: Hydrogen Solubility in Dibenzyltoluene

Direct quantitative data for the **2,3-dibenzyltoluene** isomer is not readily available in public literature. The data presented here pertains to the isomeric mixture of dibenzyltoluene (H0-DBT). Experimental studies show that hydrogen solubility is a function of both temperature and pressure.

Table 1: Key Factors Influencing Hydrogen Solubility in Dibenzyltoluene (Isomeric Mixture)

Parameter	Observation	Significance
Temperature	Solubility generally increases with increasing temperature.	Affects the thermodynamics of the dissolution process.
Pressure	Solubility increases with increasing pressure. <sup>[1]</sup>	Higher partial pressure of hydrogen drives more gas into the liquid phase.
Degree of Hydrogenation	Solubility in hydrogenated forms (e.g., perhydro-dibenzyltoluene, H18-DBT) is higher than in the dehydrogenated form (H0-DBT). <sup>[1]</sup>	The molecular structure of the carrier influences its capacity to physically dissolve hydrogen.
Carrier System	Dibenzyltoluene has a hydrogen storage capacity of 6.2 wt%.	This is a key metric for its application as a Liquid Organic Hydrogen Carrier.

## Experimental Protocols

The primary method cited for determining the solubility of hydrogen in liquid organic hydrogen carriers like dibenzyltoluene is the isochoric saturation method. This technique is designed to measure the amount of gas that dissolves in a liquid solvent at constant volume.

### Isochoric Saturation Method Protocol

1. Objective: To determine the physical solubility of hydrogen gas in a liquid sample (dibenzyltoluene) at various temperatures and pressures.

2. Apparatus:

- A high-pressure view cell or autoclave of known, constant volume, equipped with pressure and temperature sensors.
- A gas supply system for high-purity hydrogen.
- A vacuum pump for evacuating the system.

- A stirring mechanism (e.g., magnetic stirrer) to ensure equilibrium is reached.
- A temperature control system (e.g., heating jacket or oil bath).

### 3. Materials:

- Degassed dibenzyltoluene sample.
- High-purity hydrogen gas.

4. Procedure:

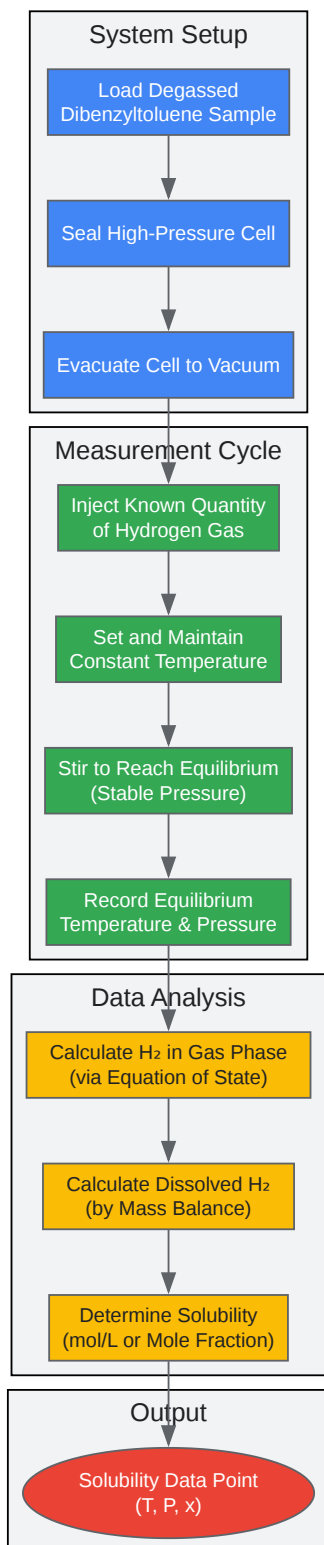
- Sample Preparation:** A precise, known amount of the liquid dibenzyltoluene sample is introduced into the pressure cell. The sample must be thoroughly degassed beforehand to remove any dissolved air or other gases.
- System Evacuation:** The entire apparatus, including the volume above the liquid, is evacuated using a vacuum pump to remove residual air.
- Initial State Measurement:** The initial temperature ( $T_1$ ) and pressure ( $P_1$ , which should be close to zero after evacuation) of the sealed cell are recorded.
- Gas Injection:** A known amount of hydrogen gas is injected into the cell. The new temperature ( $T_2$ ) and pressure ( $P_2$ ) are recorded.
- Equilibration:** The mixture is stirred continuously at a constant temperature to facilitate the dissolution of hydrogen into the liquid phase. The system is allowed to reach thermodynamic equilibrium, which is indicated by a stable pressure reading over time.
- Equilibrium State Measurement:** Once equilibrium is achieved, the final temperature ( $T_{eq}$ ) and pressure ( $P_{eq}$ ) are precisely measured.
- Calculation:** The amount of dissolved hydrogen is calculated by performing a mass balance. The total amount of injected hydrogen is known. The amount of hydrogen remaining in the gas phase (headspace) is calculated using the known headspace volume, the equilibrium temperature and pressure, and a suitable equation of state for hydrogen. The difference between the total injected hydrogen and the hydrogen in the gas phase gives the amount of hydrogen dissolved in the liquid.

5. Data Correlation: The experiment is repeated at various temperatures and pressures to determine the solubility as a function of these parameters. The resulting data can be used to calculate Henry's Law constants.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the isochoric saturation method for measuring hydrogen solubility.

## Workflow: Isochoric Saturation Method

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Caption: Experimental workflow for determining hydrogen solubility via the isochoric saturation method.

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## References

- 1. [juser.fz-juelich.de](https://www.juser.fz-juelich.de) [[juser.fz-juelich.de](https://www.juser.fz-juelich.de)]
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